

# A Comprehensive Technical Guide to Diaminoanisole Derivatives

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## Compound of Interest

Compound Name: 3,4-Diaminoanisole sulfate

Cat. No.: B15222849

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This technical guide provides an in-depth overview of diaminoanisole compounds, with a specific focus on the distinction between 3,4-diaminoanisole and the more extensively documented 2,4-diaminoanisole and its sulfate salt. This document is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

## Chemical Identification and Properties

There is often confusion between the isomers of diaminoanisole. The following tables summarize the key identifiers and physical and chemical properties for 3,4-Diaminoanisole and 2,4-Diaminoanisole and its commonly referenced sulfate salt.

Table 1: Chemical Identifiers

Identifier	3,4-Diaminoanisole	2,4-Diaminoanisole	2,4-Diaminoanisole Sulfate
CAS Number	102-51-2	615-05-4[1]	39156-41-7[1][2]
Molecular Formula	C7H10N2O[3]	C7H10N2O[1]	C7H12N2O5S[4][5]
Molecular Weight	138.17 g/mol [6]	138.17 g/mol [6]	236.25 g/mol [6][7]
Synonyms	4-Methoxy-o-phenylenediamine, 3,4-Diaminoanisole sulfate[3]	4-Methoxy-m-phenylenediamine, Pelagol L, Furro L[1]	C.I. 76051, Pelagol Grey SLA, Durafur Brown MN[2][6]
EC Number	Not Available	210-406-1[1]	228-290-6[8]
RTECS Number	ST2690000	BZ8580500[1]	Not Available

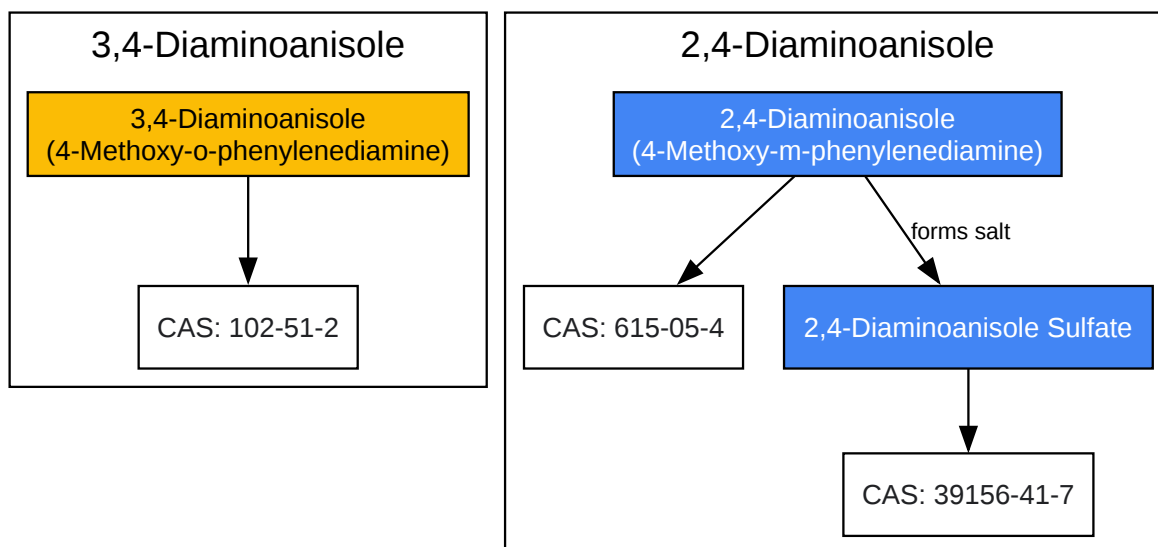
Table 2: Physical and Chemical Properties

Property	3,4-Diaminoanisole	2,4-Diaminoanisole	2,4-Diaminoanisole Sulfate
Appearance	Not Available	Colorless needles[1][9]	Off-white to violet or dark brown powder[2]
Melting Point	Not Available	67.5 °C[6]	189-192 °C (decomposes)[2]
Boiling Point	Not Available	Not Available	Not Available
Solubility	Not Available	Soluble in diethyl ether[6]	Soluble in water and ethanol[6]

## Logical Relationship of Diaminoanisole Compounds

The following diagram illustrates the relationship between the different diaminoanisole compounds and their respective identifiers.

## Logical Relationship of Diaminoanisole Compounds



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Caption: Relationship between Diaminoanisole isomers and their salts.

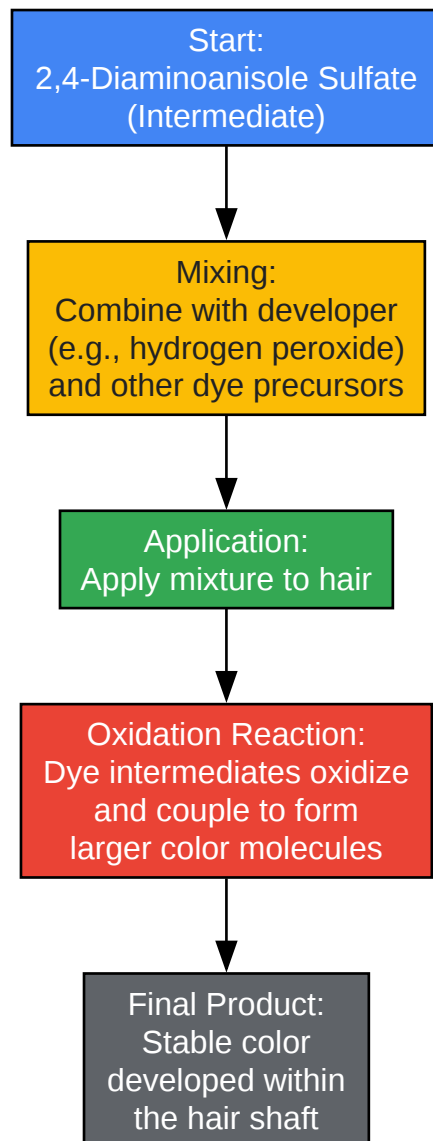
## Experimental Applications and Protocols

Historically, 2,4-Diaminoanisole and its sulfate salt were primarily used as components in oxidative hair and fur dye formulations.[10] In these applications, it acts as a dye intermediate that reacts to form stable color molecules within the hair shaft.[11]

## Conceptual Workflow: Hair Dye Formulation

The following diagram outlines a simplified, conceptual workflow for the use of 2,4-Diaminoanisole Sulfate in a hair dye formulation.

## Conceptual Workflow for Hair Dye Formulation



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Caption: Workflow for 2,4-Diaminoanisole Sulfate in hair dyes.

## Toxicological and Safety Information

2,4-Diaminoanisole and its sulfate salt have been the subject of extensive toxicological studies. It is classified as harmful if swallowed, in contact with skin, or if inhaled.[7][8] Furthermore, it is suspected of causing genetic defects and may cause cancer.[7][8][12]

Table 3: Hazard Statements and Precautionary Measures

Hazard Statement	Code	Reference
Harmful if swallowed	H302	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[12]</a>
Harmful in contact with skin	H312	<a href="#">[7]</a> <a href="#">[8]</a>
Harmful if inhaled	H332	<a href="#">[7]</a> <a href="#">[8]</a>
Suspected of causing genetic defects	H341	<a href="#">[12]</a>
May cause cancer	H350	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[12]</a>
Toxic to aquatic life with long lasting effects	H411	<a href="#">[12]</a>

#### Precautionary Statements:

- P201: Obtain special instructions before use.[\[8\]](#)
- P261: Avoid breathing dust.[\[7\]](#)[\[8\]](#)
- P273: Avoid release to the environment.[\[12\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[7\]](#)[\[8\]](#)[\[12\]](#)
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[\[7\]](#)[\[12\]](#)
- P302 + P352 + P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell.[\[8\]](#)
- P405: Store locked up.[\[7\]](#)[\[12\]](#)
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[\[7\]](#)[\[12\]](#)

Studies in experimental animals have shown that dietary administration of 2,4-diaminoanisole sulfate caused thyroid-gland cancer in rats and mice.[\[10\]](#) As a result of these findings, its use in hair dyes was voluntarily discontinued in the late 1970s and early 1980s.[\[10\]](#)

## Synthesis and Manufacturing

The synthesis of 2,4-Diaminoanisole was first reported in 1913, involving the reduction of 2,4-dinitroanisole.[6] While detailed, proprietary manufacturing protocols are not publicly available, the general synthetic route involves the reduction of a dinitro precursor. Similar reduction processes are common in the synthesis of aromatic amines. For instance, the reduction of dinitro compounds to diamino compounds is a key step in the production of various chemical intermediates.

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## References

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Diaminoanisole Derivatives]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15222849#3-4-diaminoanisole-sulfate-cas-number-and-identifiers>]

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